

synthesis and characterization of 4-Ethyl-4-formylhexanenitrile

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Compound of Interest

Compound Name: 4-Ethyl-4-formylhexanenitrile

CAS No.: 2938-69-4

Cat. No.: B1359952

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Technical Synthesis Guide: 4-Ethyl-4-formylhexanenitrile

Optimized Michael Addition for Gem-Diethyl Quaternary Centers

Executive Summary & Strategic Value

4-Ethyl-4-formylhexanenitrile (CAS: 2938-69-4) is a critical aliphatic intermediate used in the synthesis of sterically hindered quaternary carbon scaffolds.^[1] Its structure—featuring a gem-diethyl group adjacent to both an aldehyde and a nitrile tether—makes it a versatile building block for:

- **Metabolic Blocking:** Introduction of gem-diethyl groups to block metabolic oxidation sites in drug candidates (the "Thorpe-Ingold" or "Gem-Dialkyl" effect).^[1]
- **Heterocycle Synthesis:** Precursor to 3,3-diethylglutarimides (anticonvulsant pharmacophores) and substituted piperidines via reductive cyclization.^[1]

- Fragrance Chemistry: Used as a structural anchor for substantive aldehyde fragrances.[1]

This guide focuses on the base-catalyzed Michael addition (cyanoethylation) of 2-ethylbutanal to acrylonitrile, a route selected for its atom economy and scalability.[1]

Retrosynthetic Analysis & Mechanism

The synthesis relies on the nucleophilic attack of the enolate derived from 2-ethylbutanal onto the

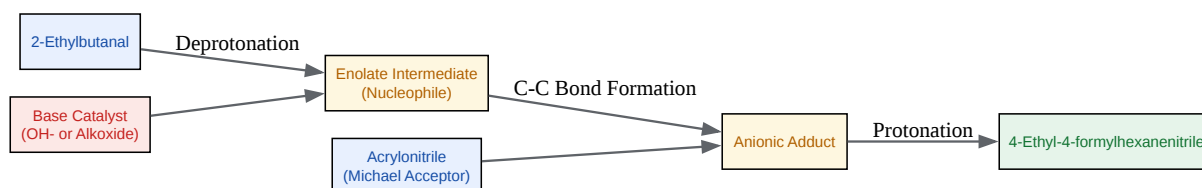
α -carbon of acrylonitrile.[1]

Reaction Scheme

[1]

Mechanistic Pathway[1][2][3][4]

- Enolization: The base abstracts the acidic α -proton from 2-ethylbutanal ($pK_a \sim 17$), generating a nucleophilic enolate.[1]
- Michael Addition: The sterically hindered enolate attacks the electron-deficient alkene of acrylonitrile.[1]
- Proton Transfer: The resulting nitrile enolate is protonated (likely by the conjugate acid of the base or starting aldehyde), regenerating the catalyst and yielding the product.[1]



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Figure 1: Mechanistic flow of the base-catalyzed cyanoethylation.[1]

Experimental Protocol

Safety Warning: Acrylonitrile is highly toxic, carcinogenic, and volatile.^[1] All operations must be performed in a functioning fume hood.^[1] 2-Ethylbutanal is flammable.^[1]^[2]

Materials

Reagent	Equiv. ^[1] ^[3]	Role	Notes
2-Ethylbutanal	1.2	Substrate	Excess prevents poly-cyanoethylation (though unlikely due to steric bulk). ^[1]
Acrylonitrile	1.0	Michael Acceptor	Limiting reagent. ^[1] Freshly distilled or inhibitor-free preferred. ^[1]
KOH (50% aq)	0.05	Catalyst	Phase Transfer Catalyst (e.g., TEBA) may enhance rate. ^[1]
Toluene/MeOH	-	Solvent	Optional; neat reactions are common for atom economy. ^[1]

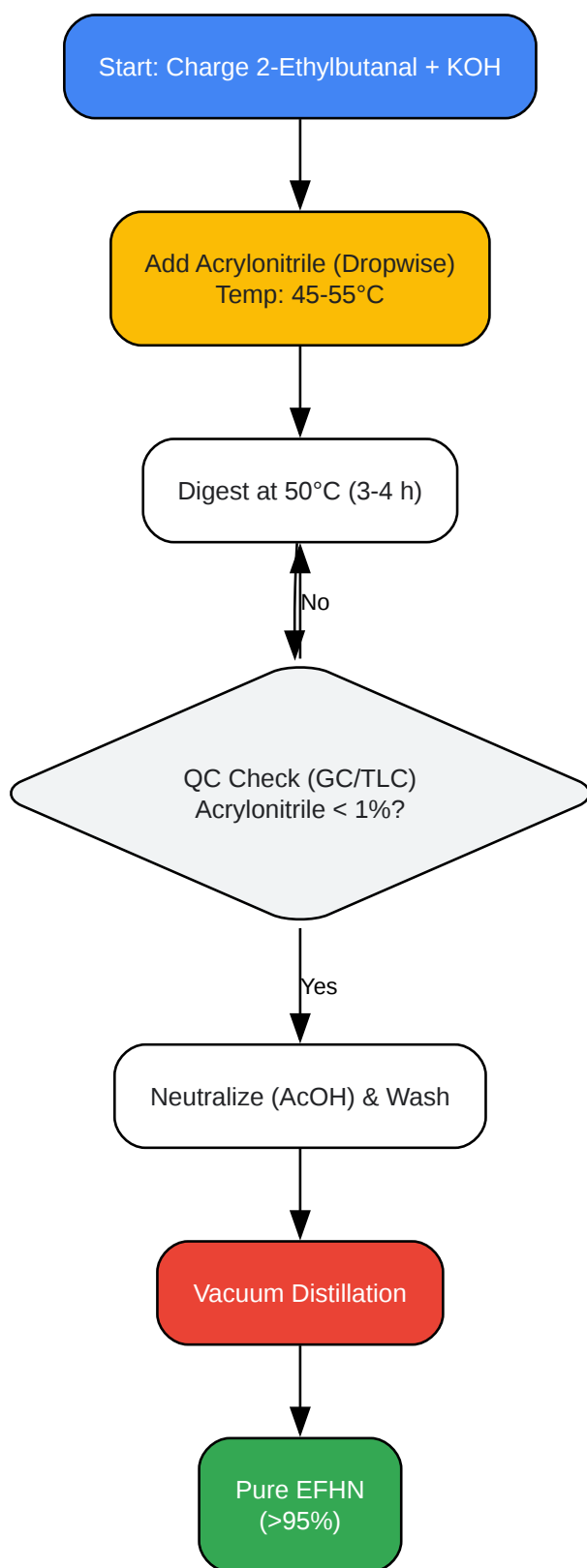
Step-by-Step Methodology

This protocol describes a neat (solvent-free) synthesis to maximize throughput and minimize waste.^[1]

- Catalyst Preparation: In a 3-neck round-bottom flask equipped with a reflux condenser, thermometer, and pressure-equalizing dropping funnel, charge 2-ethylbutanal (1.2 equiv). Add 50% aqueous KOH (0.05 equiv).
 - Note: Stir vigorously to create an emulsion.
- Controlled Addition: Heat the mixture to 40°C. Begin dropwise addition of acrylonitrile (1.0 equiv).^[1]

- Critical Control: The reaction is exothermic.^[1] Adjust addition rate to maintain internal temperature between 45–55°C. Do not exceed 60°C to prevent polymerization of acrylonitrile.^[1]
- Digestion: After addition is complete, stir at 50°C for 3–4 hours. Monitor consumption of acrylonitrile by GC or TLC.^[1]
- Quench & Neutralization: Cool to room temperature. Neutralize the base with dilute acetic acid or HCl (to pH ~6–7).^[1]
- Workup:
 - Separate the organic layer.^{[1][4][5]}
 - Wash with water (2x) to remove salts and residual acrylonitrile.^[1]
 - Dry over anhydrous

and filter.^{[1][4]}
- Purification: Perform fractional distillation under reduced pressure.
 - Fraction 1: Unreacted 2-ethylbutanal (Recycle).^[1]
 - Fraction 2: **4-Ethyl-4-formylhexanenitrile** (Product).^{[1][6][7][8][9][10][11]}



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Figure 2: Operational workflow for the synthesis of EFHN.

Characterization & Specifications

The product is a clear, colorless to pale yellow liquid.^{[1][11][12]}

Physical Properties

Property	Value
Molecular Formula	
Molecular Weight	153.22 g/mol
Boiling Point	94–99°C @ 1 mmHg
Density	0.948 g/mL
Refractive Index ()	1.4505 – 1.4525

Spectroscopic Identification^[1]

- FT-IR (Neat):
 - : ~2240 cm
(Sharp, characteristic nitrile).^[1]
 - : ~1720 cm
(Strong, aldehyde carbonyl).^[1]
 - : 2850–2980 cm
(Aliphatic).^[1]
 - : ~2710 cm
(Aldehyde C-H doublet Fermi resonance).^[1]

- ¹H NMR (CDCl₃, 400 MHz):
 - 9.50 (s, 1H, -CHO).^[1] Diagnostic singlet.
 - 2.35 (t, 2H, -CH₂-CN).^[1]
 - 1.90 (t, 2H, -CH₂-CH₂-CN).^[1]
 - 1.65 (q, 4H, -CH₂-CH₂ x 2).^[1]
 - 0.90 (t, 6H, -CH₃ x 2).^[1]
 - Interpretation: The disappearance of the -proton signal of 2-ethylbutanal (approx 2.1, m) and the appearance of the ethylene bridge signals confirm the quaternary center formation.^[1]
- ¹³C NMR (CDCl₃):
 - Carbonyl: ~205 ppm.^[1]
 - Nitrile: ~119 ppm.^[1]
 - Quaternary C: ~52 ppm (Shifted downfield due to gem-diethyl and carbonyl).^[1]

- Alkyls: Distinct signals for ethyl CH

, CH

, and the ethylene bridge.[1]

Applications in Drug Development

EFHN is a high-value intermediate because it installs the gem-diethyl moiety early in a synthetic sequence.[1]

Synthesis of 3,3-Diethylglutarimide Derivatives

A common downstream pathway involves the conversion of EFHN to 3,3-diethylglutarimide, a scaffold found in sedative-hypnotics (e.g., Pyridyldione analogs).[1]

- Oxidation: EFHN

4-cyano-2,2-diethylbutanoic acid.[1]

- Hydrolysis: Acid hydrolysis converts the nitrile to a carboxylic acid

3,3-diethylpentanedioic acid (3,3-diethylglutaric acid).[1]

- Cyclization: Reaction with urea or amines yields the glutarimide.[1]

Reductive Amination

The aldehyde function allows for reductive amination to generate quaternary amino-nitriles, which can be cyclized to form substituted piperidines or pyrrolidines depending on the chain length and reducing conditions.[1]

Troubleshooting & Optimization

- Issue: Polymerization of Acrylonitrile.

- Cause: Temperature >60°C or lack of inhibitor.[1]

- Fix: Add hydroquinone (100 ppm) to the reaction mixture; strictly control addition rate.

- Issue: Low Conversion.
 - Cause: Wet reagents deactivating the base.^[1]
 - Fix: Ensure 2-ethylbutanal is dry; use solid KOH or Triton B (benzyltrimethylammonium hydroxide) in methanol for better solubility.^[1]
- Issue: Bis-addition.
 - Analysis: Mechanistically impossible with 2-ethylbutanal as it has only one acidic -proton.^[1] This ensures high selectivity for the mono-adduct.^[1]

References

- PubChem. (2025).^[1] **4-Ethyl-4-formylhexanenitrile** (Compound Summary).^{[1][6][7][8][9][10][11]} National Library of Medicine.^[1] [[Link](#)]^[1]
- Organic Syntheses. (Various). General procedures for Michael Addition of Aldehydes to Acrylonitrile. (Referencing general methodology for cyanoethylation). [[Link](#)]

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Sources

- 1. 4-Ethyl-4-formylhexanenitrile | C₉H₁₅NO | CID 76248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Ethylbutyraldehyde | C₆H₁₂O | CID 7359 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Condensation of acrylonitrile and aryl acetonitrile: construction of α -amino- β -cyano cyclohexene skeletons - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. 4-Ethyl-4-formylhexanenitrile | CymitQuimica [cymitquimica.com]

- [7. 2938-69-4 | 4-Ethyl-4-formylhexanenitrile | Tetrahedron \[thsci.com\]](#)
- [8. 2938-69-4|4-Ethyl-4-formylhexanenitrile|BLD Pharm \[bldpharm.com\]](#)
- [9. chemicalpoint.eu \[chemicalpoint.eu\]](#)
- [10. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- [11. 4-Ethyl-4-formylhexanenitrile, 95%, Thermo Scientific 5 g | Buy Online | Thermo Scientific Acros | Fisher Scientific \[fishersci.no\]](#)
- [12. 2938-69-4 CAS MSDS \(4-ETHYL-4-FORMYLHEXANENITRILE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [To cite this document: BenchChem. \[synthesis and characterization of 4-Ethyl-4-formylhexanenitrile\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1359952/docs#synthesis-and-characterization-of-4-ethyl-4-formylhexanenitrile\]](#)

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